

# An In-depth Technical Guide to 2-Methoxy-6-methylpyrimidin-4(1H)-one

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## Compound of Interest

Compound Name: 2-Methoxy-6-methylpyrimidin-4(1H)-one

Cat. No.: B1417434

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development, providing in-depth information on the core physicochemical properties, synthesis, analysis, and potential applications of **2-Methoxy-6-methylpyrimidin-4(1H)-one**.

## Section 1: Core Molecular Attributes and Physicochemical Properties

**2-Methoxy-6-methylpyrimidin-4(1H)-one**, a pyrimidine derivative, is a heterocyclic compound with significant potential in medicinal chemistry and organic synthesis.<sup>[1][2]</sup> Understanding its fundamental properties is the first step in harnessing its capabilities.

### Molecular Identity

The foundational identity of this compound is established by its molecular formula and precise mass.

Identifier	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[1][3][4][5][6]
Molecular Weight	140.14 g/mol	[1][3][5][6]
Exact Mass	140.05900 Da	[3]
CAS Number	55996-28-6	[1][3][4][5][6]

## Physicochemical Characteristics

The physicochemical properties of a compound are critical in determining its behavior in various systems, which is a key consideration in drug design and development.[7]

Property	Value	Source
Melting Point	207-209°C	[3]
Boiling Point	202.985°C at 760 mmHg	[3]
Density	1.252 g/cm <sup>3</sup>	[3][6]
Flash Point	76.563°C	[3]
LogP	0.49920	[3]
Appearance	White to Off-white Solid	[1]

These properties suggest that **2-Methoxy-6-methylpyrimidin-4(1H)-one** is a stable solid at room temperature with moderate lipophilicity.

## Section 2: Synthesis and Spectroscopic Elucidation

The synthesis and structural confirmation of **2-Methoxy-6-methylpyrimidin-4(1H)-one** are crucial for its application in research and development. Pyrimidine derivatives, in general, are of great interest to researchers due to their wide range of biological activities.[2]

### Synthetic Pathway

While specific, detailed synthetic routes for **2-Methoxy-6-methylpyrimidin-4(1H)-one** are not extensively published in readily available literature, a general approach can be inferred from the synthesis of related pyrimidinone derivatives. A common method involves the condensation of a  $\beta$ -ketoester with a urea or thiourea derivative, followed by methylation.

A plausible synthetic workflow is outlined below:

Caption: Workflow for an in vitro cytotoxicity screening using the MTT assay.

## Section 4: Safety and Handling

Proper handling and storage of **2-Methoxy-6-methylpyrimidin-4(1H)-one** are essential to ensure laboratory safety.

General Handling:

- Handle in accordance with good industrial hygiene and safety practices. [8]\* Avoid contact with skin, eyes, and clothing. [9]\* Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. [8][9][10]\* Use in a well-ventilated area or with a local exhaust system. [9][10]\* Wash hands thoroughly after handling. [8][9][10]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area. [10]\* Recommended storage is at room temperature, sealed and dry. [1][5] First Aid Measures:
- If inhaled: Move the person to fresh air. [8][9]\* In case of skin contact: Take off contaminated clothing and rinse the skin with plenty of water. [8][9]\* In case of eye contact: Rinse cautiously with water for several minutes. [10]\* If swallowed: Rinse mouth and consult a physician. [8][9]

## Section 5: Conclusion

**2-Methoxy-6-methylpyrimidin-4(1H)-one** is a compound with a solid foundation of well-defined physicochemical properties. Its pyrimidine core makes it an attractive scaffold for medicinal chemistry and drug discovery. While further research is needed to fully elucidate its biological activities, its potential as a building block for novel therapeutics is significant. This

guide provides the essential technical information for researchers to confidently work with and explore the applications of this promising molecule.

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